

5-Fluoro-2-methoxybenzyl alcohol chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (5-Fluoro-2-methoxyphenyl)methanol

Cat. No.: B151816

[Get Quote](#)

An In-Depth Technical Guide to 5-Fluoro-2-methoxybenzyl alcohol: Properties, Synthesis, and Applications

Authored by: A Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals working with 5-Fluoro-2-methoxybenzyl alcohol. It moves beyond a simple data sheet to provide field-proven insights into its chemical properties, synthesis, and potential applications, with a focus on the causality behind experimental choices.

Core Chemical Identity and Structure

5-Fluoro-2-methoxybenzyl alcohol is a substituted aromatic alcohol. The presence of both a fluorine atom and a methoxy group on the benzene ring imparts unique electronic properties that make it a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents. The fluorine atom can enhance metabolic stability and binding affinity, while the methoxy and alcohol functionalities provide versatile handles for further chemical modification.^{[1][2]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Fluoro-5-Methoxybenzyl Alcohol [myskinrecipes.com]
- 2. Recent progress in therapeutic applications of fluorinated five-membered heterocycles and their benzo-fused systems - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Fluoro-2-methoxybenzyl alcohol chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151816#5-fluoro-2-methoxybenzyl-alcohol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com